

Proper Disposal Procedures for γ -Butyrolactone

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Compound of Interest

Compound Name: *Butyrolactone Ia*

Cat. No.: *B15609466*

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Disclaimer: This document provides guidance on the proper disposal of γ -Butyrolactone (GBL), also referred to as **Butyrolactone Ia**. It is intended for researchers, scientists, and drug development professionals. Always consult your institution's specific Environmental Health and Safety (EH&S) guidelines and the Safety Data Sheet (SDS) for the most accurate and compliant procedures. Regulations can vary by location.

γ -Butyrolactone is classified as a hazardous substance and requires disposal as hazardous waste.^{[1][2]} Improper disposal, such as pouring it down the drain or discarding it with regular trash, is prohibited and can lead to environmental contamination and regulatory violations.^{[1][3][4][5]}

Hazard Identification and Chemical Properties

Understanding the hazards associated with γ -Butyrolactone is the first step in its safe handling and disposal. It is harmful if swallowed, causes serious eye damage, and may lead to drowsiness or dizziness.^{[1][2][5][6]}

Property	Data
GHS Classification	Acute Toxicity, Oral (Category 4); Serious Eye Damage (Category 1); Specific target organ toxicity - single exposure (Category 3)[2]
Signal Word	Danger[1][2]
Hazard Statements	H302: Harmful if swallowed. H318: Causes serious eye damage. H336: May cause drowsiness or dizziness.[1][2]
CAS Number	96-48-0[1][7][8]
Appearance	Colorless, hygroscopic liquid[7][9]
Flash Point	94 °C (closed cup)[1]
pH	4 - 5 (100 g/l at 20 °C)[1][8]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases, strong reducing agents[8][10]
Oral Toxicity (LD50)	1540 - 1582 mg/kg (Rat)[6][10]

Required Personal Protective Equipment (PPE)

Before handling γ -Butyrolactone waste, ensure you are wearing the appropriate PPE to minimize exposure risks.

- **Eye Protection:** Tightly fitting safety goggles with side protection. A face shield (minimum 8-inch) is also recommended.[1][2]
- **Hand Protection:** Wear suitable chemical-resistant gloves. Inspect gloves before use and dispose of contaminated gloves in accordance with good laboratory practices.[2]
- **Skin and Body Protection:** A complete suit protecting against chemicals or a lab coat should be worn. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[2]

Step-by-Step Disposal Protocol

This protocol outlines the standard operating procedure for the safe accumulation and disposal of γ -Butyrolactone waste in a laboratory setting.

Step 1: Waste Collection

- Collect all γ -Butyrolactone waste at or near the point of generation.^[11] Do not move the waste to other rooms for storage.^[3]
- Avoid mixing γ -Butyrolactone with incompatible chemicals such as strong acids, bases, or oxidizing agents.^{[4][8][10]}

Step 2: Container Selection and Labeling

- Use a chemically compatible container for waste collection. Plastic is often preferred for liquid waste.^[3] The container must be free from damage and have a secure, leak-proof screw cap.^{[11][12]}
- Clearly label the waste container with the words "Hazardous Waste," the full chemical name (" γ -Butyrolactone"), and any associated hazard pictograms (e.g., corrosive, exclamation mark).^{[1][4]}
- The label must also include the date when waste was first added to the container.^[4]

Step 3: Waste Storage

- Store the sealed waste container in a designated and clearly marked "Satellite Accumulation Area" (SAA).^{[3][12]}
- The SAA must be at or near the point of waste generation.^{[3][11]}
- Ensure the container is kept closed at all times, except when adding waste.^{[3][4][12]} This prevents the release of vapors and protects against spills.
- Secondary containment should be used to catch any potential leaks.^{[4][11]}

Step 4: Arranging for Disposal

- Do not attempt to neutralize or treat the chemical waste yourself.
- Once the container is full or you have reached your institution's accumulation time limit (e.g., 12 months), contact your facility's Environmental Health & Safety (EH&S) department or a licensed professional waste disposal service for pickup.[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

Prohibited Disposal Methods

- DO NOT pour γ -Butyrolactone down the drain.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- DO NOT dispose of γ -Butyrolactone in the regular trash.[\[13\]](#)
- DO NOT allow the chemical to evaporate in a fume hood as a means of disposal.[\[4\]](#)[\[12\]](#)

Accidental Spill Procedures

In the event of a spill, immediately evacuate non-essential personnel from the area.

- Ensure adequate ventilation.[\[2\]](#)[\[10\]](#)
- Wearing appropriate PPE, contain the spill by covering it with an inert, liquid-absorbent material (e.g., sand, diatomaceous earth, or a universal binding agent).[\[1\]](#)[\[2\]](#)
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[\[2\]](#)
- Clean the affected area thoroughly.
- Report the spill to your laboratory supervisor and EH&S department.

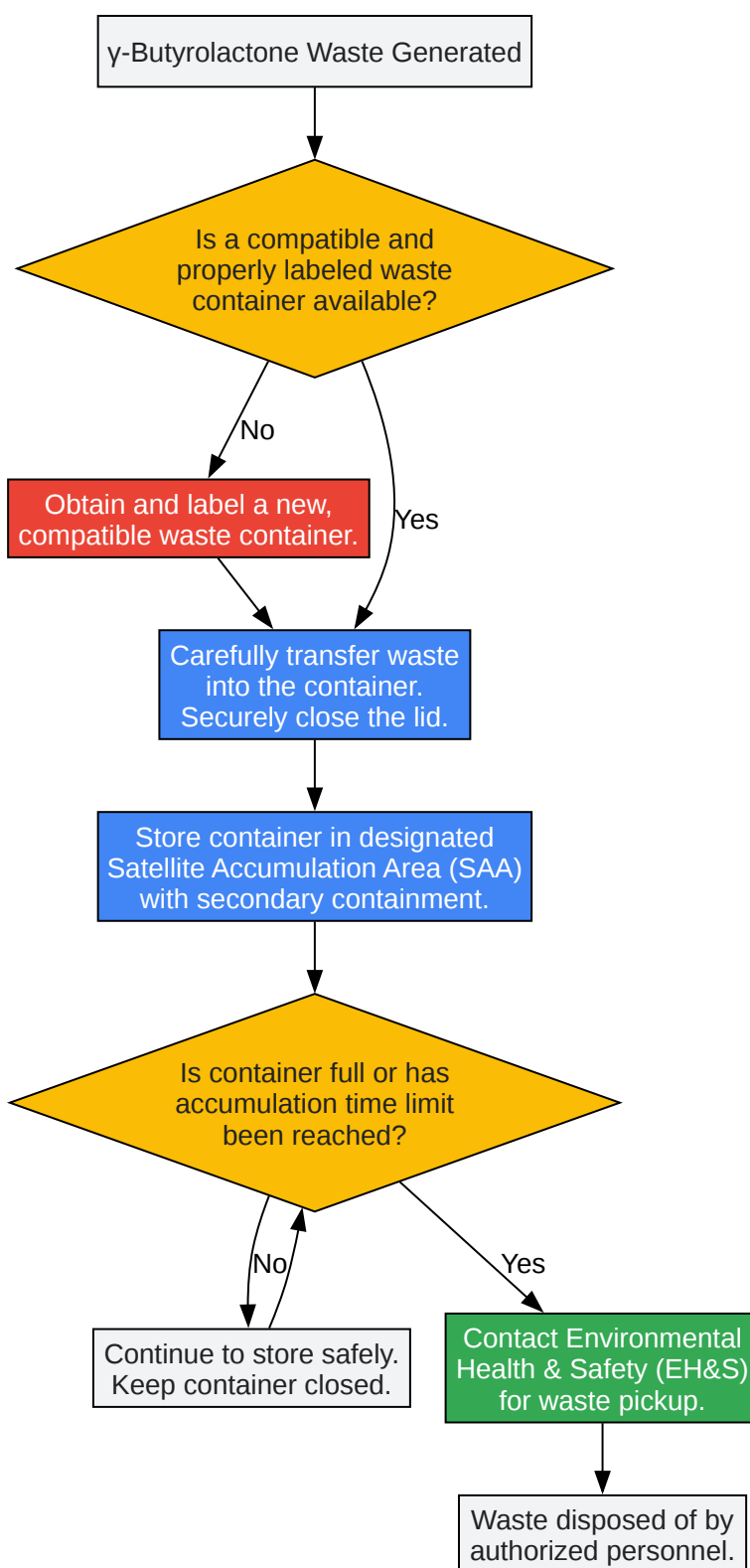


Diagram 1: Butyrolactone Ia Disposal Workflow

[Click to download full resolution via product page](#)Diagram 1: **Butyrolactone Ia** Disposal Workflow

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